

A Technical Guide to the Antioxidant Properties of Epigallocatechin Gallate (EGCG)

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Compound of Interest

Compound Name: (-)-Epigallocatechin gallate

Cat. No.: B7765708

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Abstract: Epigallocatechin gallate (EGCG) is the most abundant and bioactive catechin in green tea (*Camellia sinensis*), renowned for its potent antioxidant properties.^{[1][2]} This technical guide provides an in-depth exploration of the molecular mechanisms underpinning EGCG's antioxidant effects, presents quantitative data from key in vitro and in vivo studies, and details the experimental protocols for assessing its efficacy. The multifaceted antioxidant actions of EGCG, including direct radical scavenging, metal ion chelation, and modulation of endogenous antioxidant pathways, position it as a significant compound for research and development in pharmaceuticals and nutraceuticals.^{[2][3][4]} This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of EGCG's antioxidant capabilities.

Core Mechanisms of Antioxidant Action

EGCG exerts its antioxidant effects through several complementary mechanisms, ranging from direct interaction with reactive species to the modulation of cellular signaling pathways that bolster endogenous defenses.

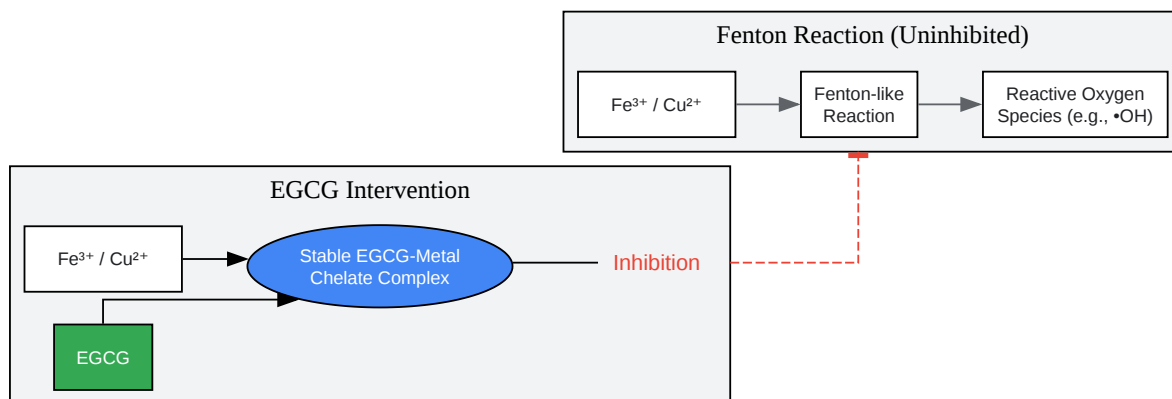
Direct Free Radical Scavenging

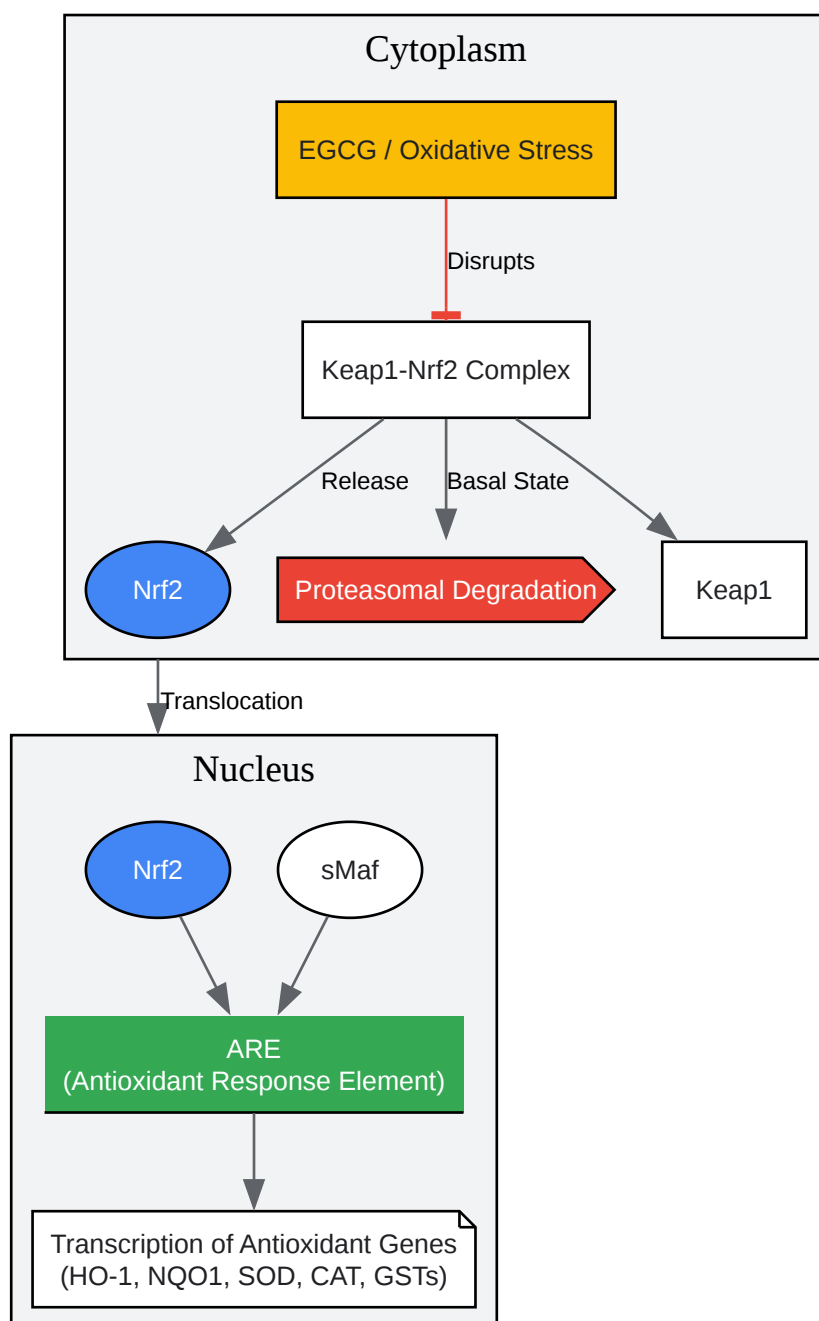
The chemical structure of EGCG is central to its ability to neutralize free radicals. Its phenolic rings, particularly the di- and tri-hydroxyl groups on the B and D rings, act as electron traps.^[1]^[3] These groups can donate electrons or hydrogen atoms to stabilize reactive oxygen species (ROS) and reactive nitrogen species (RNS), such as the superoxide radical, hydroxyl radical, and peroxynitrite, thereby terminating damaging radical chain reactions.^{[1][5]} Studies have

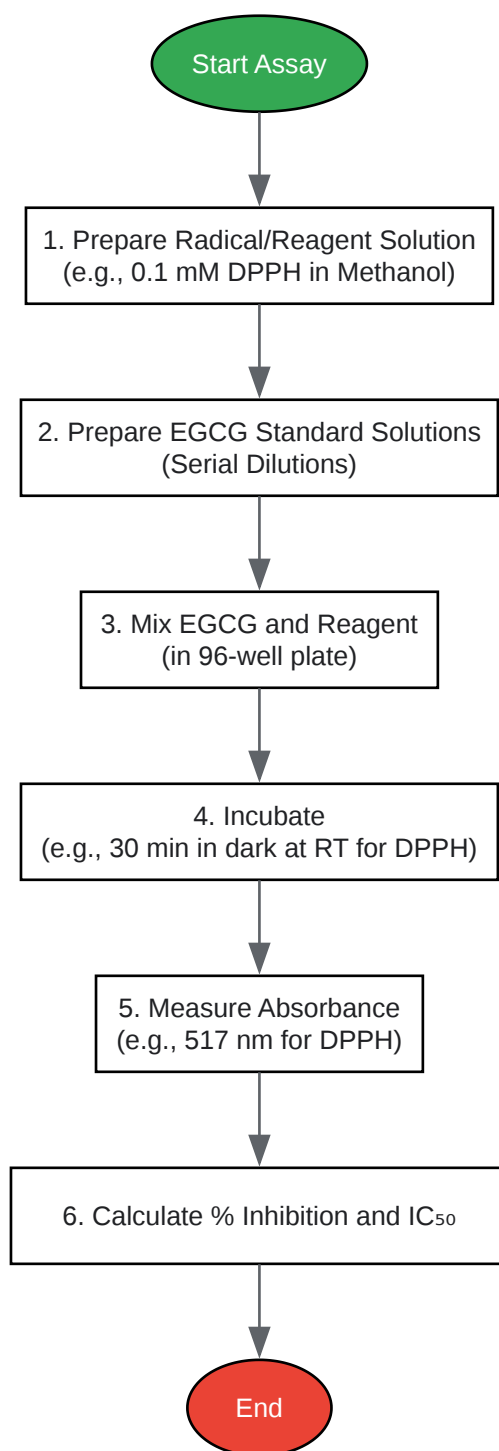
demonstrated that the antioxidant activity of EGCG is more pronounced than that of vitamins C and E.[1]

Metal Ion Chelation

Transition metals, such as iron (Fe^{3+}) and copper (Cu^{2+}), can catalyze the formation of highly reactive hydroxyl radicals via Fenton-type reactions.[6] EGCG acts as an effective chelating agent, binding to these metal ions to form stable, inactive complexes.[2][7][8] This sequestration prevents the metals from participating in redox cycling and subsequent ROS generation, representing a crucial preventative antioxidant mechanism.[6][7] The gallate moiety and the galocatechin ring are the primary sites for metal coordination.[7]







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References

- 1. mdpi.com [mdpi.com]
- 2. Epigallocatechin Gallate for Management of Heavy Metal-Induced Oxidative Stress: Mechanisms of Action, Efficacy, and Concerns - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Green tea catechin, epigallocatechin-3-gallate (EGCG): mechanisms, perspectives and clinical applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Modulation of Nrf2-mediated antioxidant and detoxifying enzyme induction by the green tea polyphenol EGCG - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. EGCG inhibit chemical reactivity of iron through forming an Ngal–EGCG–iron complex - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
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